

A Comprehensive Technical Guide to the Safety and Handling of 3-Methylcyclobutanecarboxylic Acid

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Compound of Interest

Compound Name: 3-Methylcyclobutanecarboxylic acid

Cat. No.: B1305263

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **3-Methylcyclobutanecarboxylic acid**. The information is compiled to ensure safe laboratory practices and to provide essential information for risk assessments in research and development settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Methylcyclobutanecarboxylic acid** is presented in the table below. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value
Molecular Formula	C6H10O2
Molecular Weight	114.14 g/mol
CAS Number	57252-83-2
Appearance	Colorless to light yellow liquid
Boiling Point	194 °C at 760 mmHg
Flash Point	88 °C
Density	1.105 g/cm³
pKa	4.81 ± 0.40 (Predicted)
Storage Temperature	Room Temperature, in a dry, sealed place

Hazard Identification and GHS Classification

3-Methylcyclobutanecarboxylic acid is classified under the Globally Harmonized System (GHS) with the following hazards. It is crucial to understand these classifications to implement appropriate safety measures.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning	GHS07
Corrosive	Danger	GHS05	

Precautionary Statements: P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338, P330, P362+P364, P403+P233, P405, P501.

Toxicological Information

While specific quantitative toxicological data such as LD50 for **3-Methylcyclobutanecarboxylic acid** is not readily available in the reviewed literature, the GHS classification indicates that the substance is harmful if swallowed and causes skin, eye, and respiratory irritation. As with any chemical with unknown long-term toxicological properties, it should be handled with care, and exposure should be minimized.

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel.

Engineering Controls

- Ventilation: Work with **3-Methylcyclobutanecarboxylic acid** should be conducted in a well-ventilated area.^[1] A chemical fume hood is recommended, especially when heating the substance or when there is a potential for aerosol generation.^[2]
- Safety Equipment: Emergency eyewash stations and safety showers must be readily accessible in the immediate vicinity of any potential exposure.^[1]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.^[1]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.^[1] Contaminated clothing should be removed and washed before reuse.
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, a NIOSH/MSHA approved respirator should be used.^[1]

General Hygiene Practices

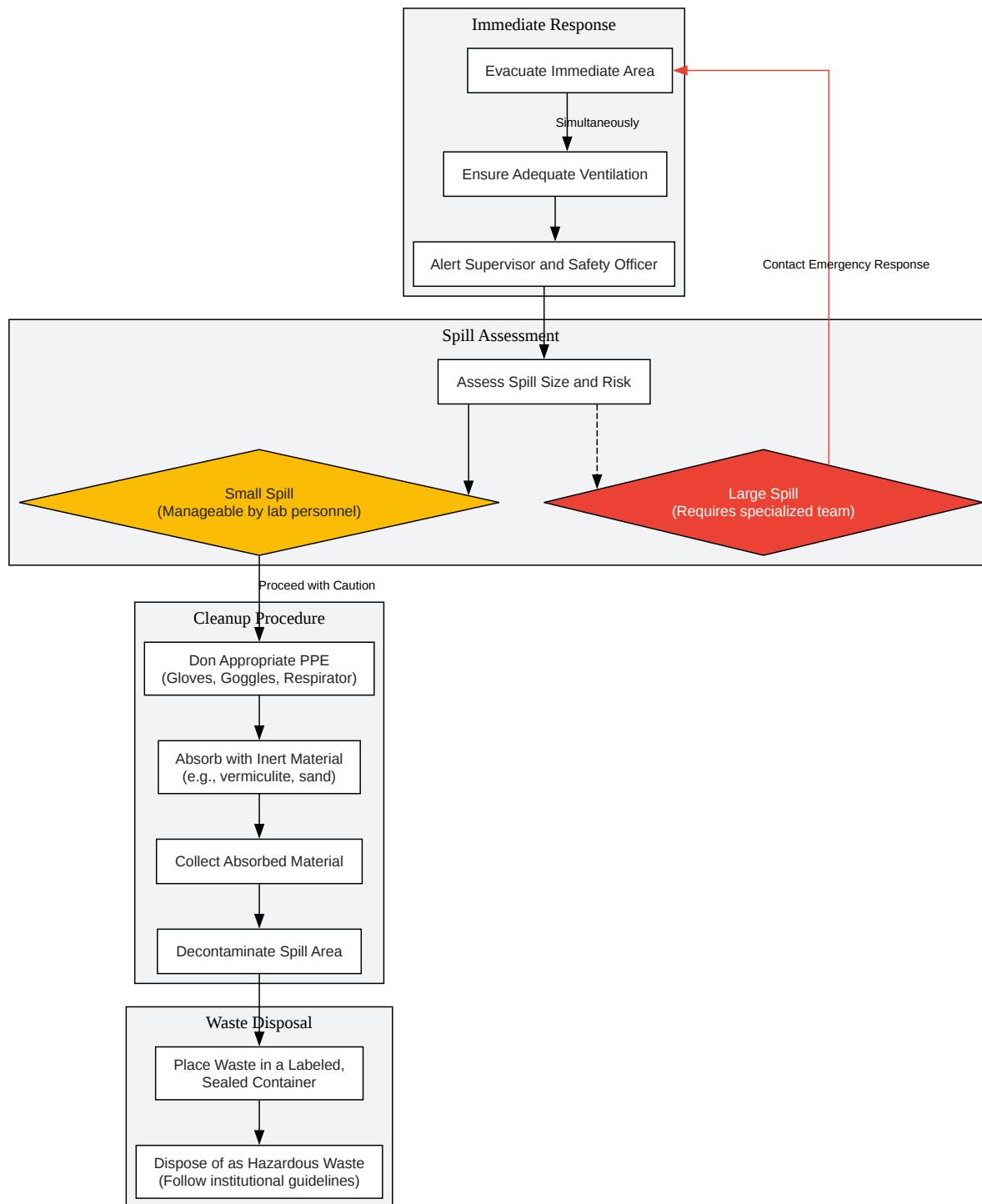
- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke in areas where the chemical is handled.[[1](#)]
- Avoid inhalation of vapor or mist.[[1](#)]
- Avoid contact with skin and eyes.[[1](#)]

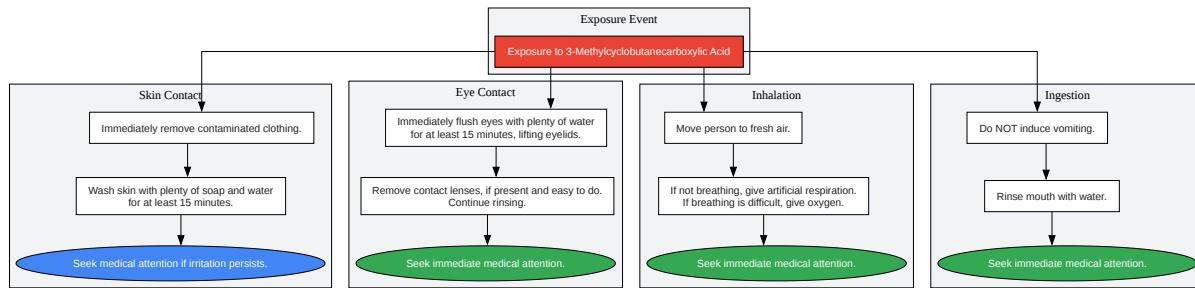
Storage

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed and sealed.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[[3](#)]

Accidental Release Measures and Spill Handling

In the event of a spill, the following workflow should be followed to ensure a safe and effective cleanup.



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